

N'-hydroxyoctanimidamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: N'-hydroxyoctanimidamide

Cat. No.: B15246579

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Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. **N'-hydroxyoctanimidamide** is a research chemical with limited publicly available safety and toxicity data. Therefore, it must be handled with the utmost caution, treating it as a substance of unknown toxicity. The information provided herein is based on general principles of chemical safety and data available for structurally related compounds, and it should not be considered a substitute for a comprehensive risk assessment conducted by qualified professionals.

Introduction

N'-hydroxyoctanimidamide, an amidoxime derivative, is a compound of interest in research and development. Due to the limited availability of specific safety data, this guide provides a conservative approach to its handling, storage, and disposal, drawing parallels from the known safety profile of the structurally similar compound, N-hydroxyoctanamide (a hydroxamic acid). While these compounds share functional similarities, their toxicological properties may differ significantly.

Hazard Identification and Classification

The specific hazards of **N'-hydroxyoctanimidamide** have not been formally classified. However, based on the data for N-hydroxyoctanamide, it is prudent to assume the following potential hazards.

Precautionary Classification:

- Acute Toxicity: Assumed to be harmful if swallowed, inhaled, or in contact with skin.
- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Eye Irritation: May cause serious eye irritation.
- Respiratory or Skin Sensitization: Potential for sensitization is unknown.
- Germ Cell Mutagenicity: Unknown.
- Carcinogenicity: Unknown.
- Reproductive Toxicity: Unknown.

A Safety Data Sheet (SDS) for the related compound N-hydroxyoctanamide states that it does not meet the criteria for classification according to Regulation (EC) No 1272/2008.^[1] However, in the absence of specific data for **N'-hydroxyoctanimidamide**, a more cautious approach is warranted.

Physical and Chemical Properties

No specific experimental data for the physical and chemical properties of **N'-hydroxyoctanimidamide** were found. The following table summarizes data for the related compound N-hydroxyoctanamide.

Property	Value for N-hydroxyoctanamide
CAS Number	7377-03-9 ^[1] ^[2]
Molecular Formula	C8H17NO2 ^[1] ^[2]
Molecular Weight	159.23 g/mol ^[2]
Appearance	White solid ^[1]
Melting Point	78.75 °C ^[3]
log P (octanol-water)	1.66 ^[1]

Handling and Storage

All handling of **N'-hydroxyoctanimidamide** should be performed by trained personnel in a controlled laboratory setting.

4.1. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.[\[4\]](#)

4.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile).
 - A lab coat or other protective clothing should be worn.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.[\[1\]](#)

4.3. Hygiene Practices

- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[1\]](#)
- Remove contaminated clothing and PPE before entering eating areas.[\[1\]](#)

4.4. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Experimental Protocols

Detailed experimental protocols involving **N'-hydroxyoctanimidamide** should be developed as part of a formal risk assessment process. The following are general procedural guidelines.

5.1. Weighing and Aliquoting

- Perform all weighing and aliquoting of solid **N'-hydroxyoctanimidamide** in a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
- Use appropriate tools (e.g., spatulas) to handle the solid.
- Prepare solutions in the fume hood.

5.2. Solution Preparation

- Consult literature for appropriate solvents. For related compounds, solubility has been noted in organic solvents like ethanol, DMSO, and DMF.
- Add the solid to the solvent slowly while stirring.
- Ensure the container is properly labeled with the chemical name, concentration, date, and hazard information.

Accidental Release and First Aid Measures

6.1. Accidental Release

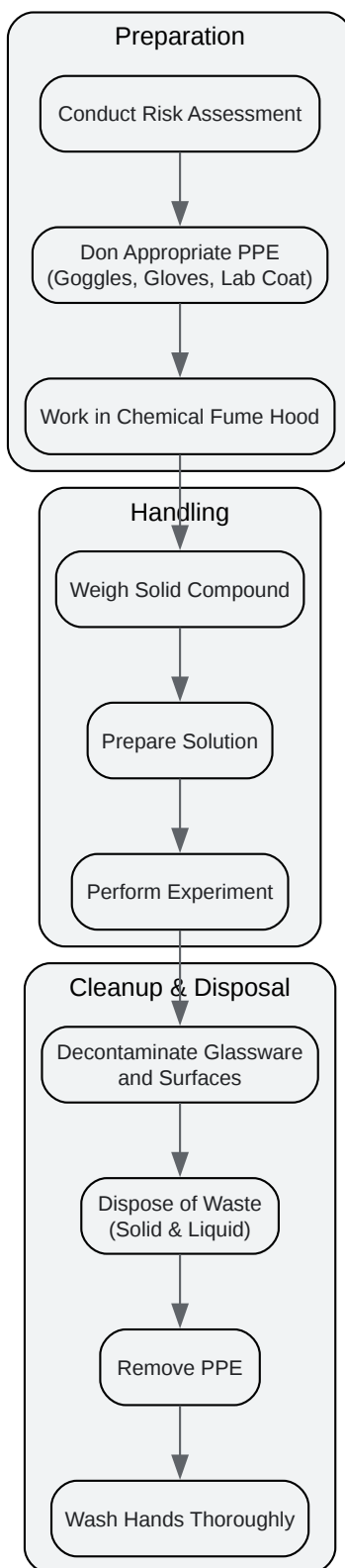
- Evacuate the area.
- Wear appropriate PPE.
- For small spills of solid material, carefully sweep up and place in a sealed container for disposal. Avoid generating dust.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.

- Ventilate the area and wash the spill site after material pickup is complete.

6.2. First Aid

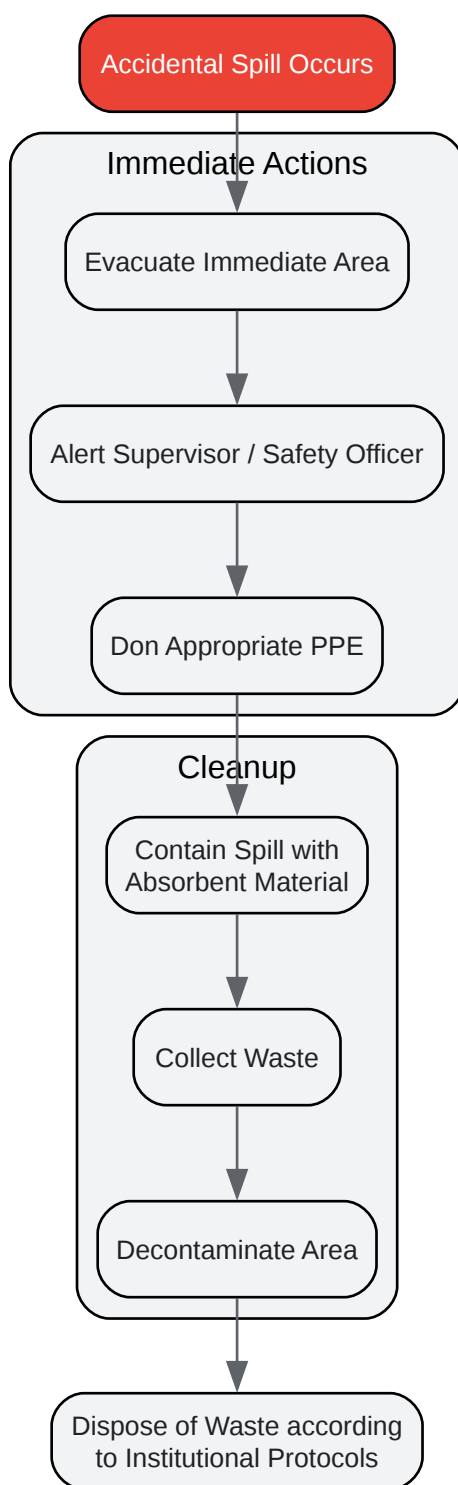
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[5\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[\[5\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

Diagrams



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Caption: General laboratory workflow for handling **N'-hydroxyoctanimidamide**.



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Caption: Emergency response procedure for an accidental spill.

Stability and Reactivity

- **Reactivity:** The reactivity of **N'-hydroxyoctanimidamide** is not fully characterized.
- **Chemical Stability:** Assumed to be stable under normal laboratory conditions. The related compound N-hydroxyoctanamide is stable under normal ambient and anticipated storage and handling conditions.^[1]
- **Conditions to Avoid:** Avoid generation of dust.
- **Incompatible Materials:** Strong oxidizing agents.^[1]
- **Hazardous Decomposition Products:** Under fire conditions, may produce nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^[1]

Toxicological and Ecological Information

There is no specific toxicological or ecological data available for **N'-hydroxyoctanimidamide**. The related compound, N-hydroxyoctanamide, is not classified as acutely toxic, a skin/eye irritant, a sensitizer, mutagenic, carcinogenic, or a reproductive toxicant according to its SDS.^[1] It is also described as readily biodegradable.^[1] However, this information should not be directly extrapolated to **N'-hydroxyoctanimidamide** without further testing.

Disposal Considerations

All waste containing **N'-hydroxyoctanimidamide** should be treated as hazardous chemical waste.

- Dispose of in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or into the environment.

Conclusion

The handling of **N'-hydroxyoctanimidamide** requires a conservative approach due to the lack of specific safety data. Researchers must operate under the assumption of unknown toxicity and adhere to stringent safety protocols, including the use of appropriate engineering controls and personal protective equipment. All procedures should be meticulously planned and documented as part of a comprehensive risk assessment.

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